

5,6-Dehydro-Tigecycline: Structural Profiling and Formation Mechanism[1][2]

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Compound of Interest

Compound Name: 5,6-Dehydro-Tigecycline

CAS No.: 1633815-62-9

Cat. No.: B570424

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Introduction

In the development of third-generation tetracyclines, Tigecycline (Tygacil) represents a significant advancement, designed to overcome ribosomal protection and efflux pump resistance mechanisms.[1][2] However, the glycylcycline scaffold exhibits specific instability pathways.[1][2] One of the primary oxidative degradation products is **5,6-Dehydro-Tigecycline** (often designated as Impurity C in USP contexts or the "6-ene" degradant).[1][2]

Understanding the chemical structure of this compound is essential for drug substance qualification, as its formation is a direct indicator of oxidative stress during manufacturing or storage.[1] Unlike the nephrotoxic "anhydro" derivatives of older tetracyclines (which require a C6-hydroxyl group), **5,6-Dehydro-Tigecycline** arises from the dehydrogenation of the C5-C6 positions in the minocycline-derived core.[1][2]

Chemical Structure Analysis

Core Identification

The molecule retains the fundamental naphthacene-carboxamide backbone of Tigecycline but undergoes a specific modification in the B-ring.[1][2]

Feature	Tigecycline (Parent)	5,6-Dehydro-Tigecycline (Impurity)
CAS Number	220620-09-7	1633815-62-9
Molecular Formula	C ₂₉ H ₃₉ N ₅ O ₈	C ₂₉ H ₃₉ N ₅ O ₈ – 2H = C ₂₉ H ₃₇ N ₅ O ₈
Molecular Weight	585.65 g/mol	583.63 g/mol
Unsaturation	Saturated C5-C6 bond	Double bond at C5-C6
Key Synonym	N/A	Tigecycline 12-oxo-11-hydroxy impurity; 6-ene-Tigecycline

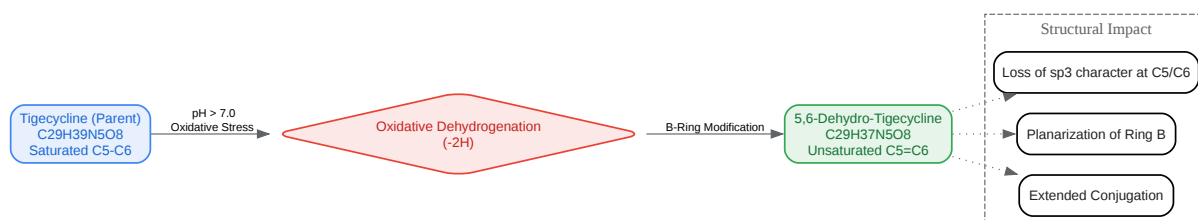
Structural Elucidation

Tigecycline is a derivative of minocycline, characterized by a 9-(t-butylglycylamido) side chain and the absence of a hydroxyl group at position C6.[1][2][3]

- Parent State: In Tigecycline, positions C5 and C6 are methylene bridges (-CH₂-), maintaining a non-planar, "kinked" geometry in the B-ring.[1][2]
- Impurity State: **5,6-Dehydro-Tigecycline** possesses a double bond between C5 and C6.[1][2] This dehydrogenation forces the B-ring into a more planar conformation, extending the conjugation system of the A-ring keto-enol moiety into the C-ring.[1][2]

IUPAC Designation: (4S,4aS,12aS)-9-[2-(tert-butylamino)acetamido]-4,7-bis(dimethylamino)-3,10,11,12a-tetrahydroxy-1,12-dioxo-1,4,4a,5,12,12a-hexahydrotetracene-2-carboxamide.[1][2]

Visualization of the Structural Divergence[1][2]



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Figure 1: Transformation pathway from Tigecycline to its 5,6-dehydro derivative.

Formation Mechanism and Stability

The formation of **5,6-Dehydro-Tigecycline** is a primary degradation pathway driven by oxidation, distinct from the epimerization pathway (which forms 4-epi-tigecycline).^{[1][2]}

Mechanism

- **Initiation:** Under basic conditions (pH > 7) or in the presence of dissolved oxygen, the phenolic system of the tetracycline core becomes susceptible to oxidation.^[1]
- **Dehydrogenation:** The C5 and C6 positions, adjacent to the aromatic C-ring and the keto-enol A-ring, undergo oxidative removal of protons.^{[1][2]}
- **Stabilization:** The resulting double bond conjugates with the aromatic C-ring (positions 7-10), creating a thermodynamically stable "6-ene" system.^{[1][2]}

Critical Process Parameters (CPPs)

- **pH Sensitivity:** The reaction is accelerated in alkaline environments. Commercial formulations often include pH modifiers (HCl/NaOH) to maintain a pH between 4.0 and 8.0 to minimize this specific degradation.

- Lyophilization: Tigecycline is supplied as a lyophilized powder specifically to prevent this hydrolysis/oxidation in liquid state. Reconstituted solutions must be used immediately to avoid the accumulation of the 5,6-dehydro impurity.[\[1\]](#)[\[2\]](#)

Analytical Characterization Protocol

To positively identify and quantify **5,6-Dehydro-Tigecycline**, the following High-Performance Liquid Chromatography (HPLC) protocol is recommended. This method separates the 5,6-dehydro impurity from the parent drug and the 4-epimer.[\[1\]](#)[\[2\]](#)

HPLC Method Parameters

Parameter	Specification
Column	C18 Reversed-Phase (e.g., 150 mm x 4.6 mm, 3-5 µm packing)
Mobile Phase A	0.05M Ammonium Phosphate Buffer (pH 6. [1] [2])
Mobile Phase B	Acetonitrile : Methanol (50:50 v/v)
Gradient	Gradient elution (typically 5% B to 50% B over 30-40 mins)
Flow Rate	1.0 mL/min
Detection	UV at 248 nm (Quantitation) and 350 nm (Identification)
Column Temp	25°C - 30°C

Identification Criteria

- Relative Retention Time (RRT): The 5,6-Dehydro impurity typically elutes after Tigecycline due to the increased lipophilicity conferred by the additional double bond and planar structure.[\[1\]](#)[\[2\]](#) (Approximate RRT ~1.1 - 1.2, dependent on exact gradient).
- Mass Spectrometry:
 - Parent Ion: $[M+H]^+ = 584.4$ m/z (approx).

- Differentiation: The mass difference of exactly 2.0 Da less than Tigecycline ($[M+H]^+ = 586.4$ m/z) is the definitive confirmation.

Biological and Toxicological Implications

While some literature suggests that certain Tigecycline impurities (like Impurity 4, often correlated with the 12-oxo-11-hydroxy/5,6-dehydro form) retain antibacterial activity against Gram-positive strains, regulatory bodies classify **5,6-Dehydro-Tigecycline** as a degradation product that must be controlled.^{[1][2]}

- Activity: It may retain partial binding affinity to the 30S ribosomal subunit, but its pharmacokinetic profile and safety margin are not established equivalent to the parent.^[1]
- Regulatory Limit: In lyophilized powder formulations, this impurity is typically limited to NMT 0.5% (Not More Than) at release and shelf-life, as per ICH Q3B guidelines for degradation products.^{[1][2]}

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